

# Physical properties of 4-Chloro-5,6-dimethoxypyrimidine

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## Compound of Interest

Compound Name: 4-Chloro-5,6-dimethoxypyrimidine

CAS No.: 5193-88-4

Cat. No.: B3037651

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An In-Depth Technical Guide to the Physical Properties of **4-Chloro-5,6-dimethoxypyrimidine**

## Introduction

**4-Chloro-5,6-dimethoxypyrimidine** is a heterocyclic organic compound belonging to the pyrimidine family.<sup>[1]</sup> Its structure, featuring a pyrimidine ring substituted with a chlorine atom and two methoxy groups, makes it a valuable and versatile intermediate in medicinal chemistry and drug discovery.<sup>[1]</sup> The strategic placement of these functional groups—a reactive chloro group for nucleophilic substitution and electron-donating methoxy groups that influence the ring's electronic properties—renders it a key building block for the synthesis of more complex, biologically active molecules. This guide provides a detailed examination of its core physical properties, the analytical methods used for its characterization, and the standard protocols for its handling, aimed at researchers and scientists in the field of drug development.

## Physicochemical Characteristics

The fundamental physical and chemical properties of a compound are critical for its application in synthesis, determining factors such as reaction conditions, solvent selection, and purification methods.

## Core Properties

The primary physicochemical data for **4-Chloro-5,6-dimethoxypyrimidine** are summarized below. These values are essential for laboratory use, from calculating molar equivalents to establishing appropriate storage conditions.

Property	Value	Source(s)
CAS Number	5193-88-4	[1][2][3][4]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> ClN <sub>2</sub> O <sub>2</sub>	[1][4]
Molecular Weight	174.59 g/mol	[4][5]
Appearance	White to off-white crystalline solid	[1]
Melting Point	Data not consistently available; requires experimental determination. Similar compounds like 6-Chloro-2,4-dimethoxypyrimidine melt at 70-76°C.[6][7]	N/A
Boiling Point	No data available	[4]
Solubility	Exhibits moderate solubility in polar organic solvents.[1]	N/A
Storage Conditions	Store at 2-8°C under an inert atmosphere.[4]	N/A

## Molecular Structure

The arrangement of atoms in **4-Chloro-5,6-dimethoxypyrimidine** is foundational to its reactivity and physical behavior. The pyrimidine core is a six-membered aromatic heterocycle containing two nitrogen atoms at positions 1 and 3.

Caption: Molecular structure of **4-Chloro-5,6-dimethoxypyrimidine**.

## Spectroscopic and Analytical Profile

Structural confirmation and purity assessment of **4-Chloro-5,6-dimethoxypyrimidine** rely on a combination of spectroscopic techniques. While raw spectral data is proprietary to individual suppliers, the expected characteristics can be inferred from the molecular structure.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  NMR is expected to show a singlet for the proton at the C2 position of the pyrimidine ring. Additionally, two distinct singlets corresponding to the two methoxy groups ( $-\text{OCH}_3$ ) at positions 5 and 6 would be observed, as they are in different chemical environments.  $^{13}\text{C}$  NMR would further confirm the carbon skeleton, showing six unique signals for the six carbon atoms in the molecule. Spectral data, including  $^1\text{H}$  NMR, is available from various chemical suppliers for verification.[\[8\]](#)
- **Infrared (IR) Spectroscopy:** The IR spectrum would be characterized by C-H stretching vibrations from the methoxy groups and the aromatic ring, C=N and C=C stretching vibrations characteristic of the pyrimidine ring, and C-O stretching from the methoxy ethers. The C-Cl stretch would also be present, typically in the fingerprint region.
- **Mass Spectrometry (MS):** Mass spectrometry would confirm the molecular weight of the compound. The mass spectrum would show a molecular ion peak ( $\text{M}^+$ ) corresponding to the calculated molecular weight (174.59 g/mol). A characteristic isotopic pattern ( $\text{M}+2$  peak) at approximately one-third the intensity of the  $\text{M}^+$  peak would be observed, confirming the presence of a single chlorine atom.

## Standard Experimental Protocols

To ensure data integrity and reproducibility, the physical properties of chemical compounds must be determined using standardized, validated methods.

### Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity. For a crystalline solid, a sharp melting range typically signifies high purity, whereas a broad and depressed range suggests the presence of impurities.

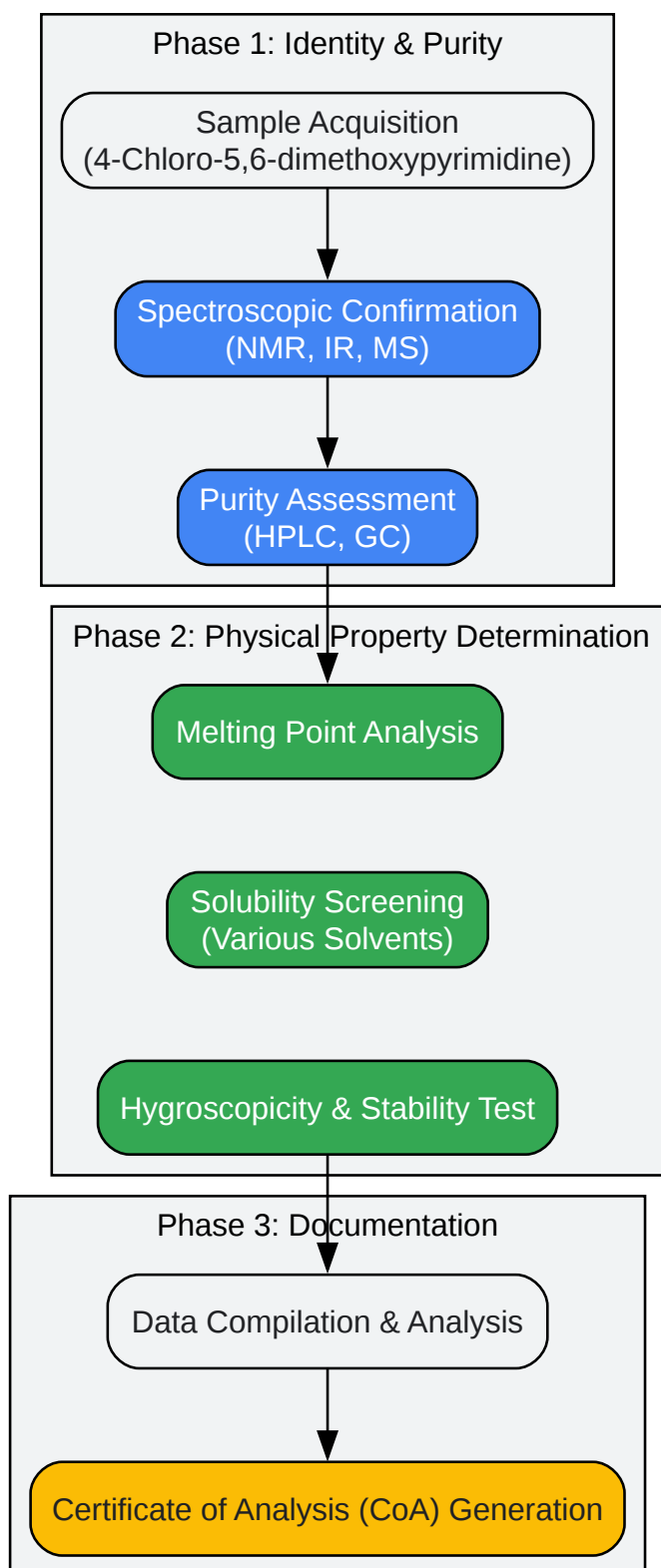
**Principle:** This protocol is based on the visual determination of the temperature at which the solid phase transitions to the liquid phase upon controlled heating.

#### Methodology:

- **Sample Preparation:** A small amount of the dry, crystalline **4-Chloro-5,6-dimethoxypyrimidine** is finely crushed into a powder. The open end of a glass capillary tube is pressed into the powder, and the tube is tapped gently to pack a 2-3 mm column of the sample at the sealed end.
- **Apparatus Setup:** The capillary tube is placed into a calibrated digital melting point apparatus.
- **Rapid Heating (Scouting):** The temperature is increased rapidly to obtain a rough estimate of the melting point. This prevents excessive time spent on slow heating far from the actual melting temperature.
- **Accurate Determination:** A fresh sample is prepared. The apparatus is heated to approximately 20°C below the estimated melting point. From this point, the temperature is increased slowly, at a rate of 1-2°C per minute.
  - **Causality Note:** A slow heating rate is crucial for ensuring thermal equilibrium between the sample, the thermometer, and the heating block. This prevents thermal lag and yields an accurate melting range.
- **Data Recording:** The temperature at which the first drop of liquid appears ( $T_1$ ) and the temperature at which the entire sample becomes a clear liquid ( $T_2$ ) are recorded. The melting range is reported as  $T_1 - T_2$ .

## General Workflow for Physicochemical Analysis

The comprehensive characterization of a chemical intermediate like **4-Chloro-5,6-dimethoxypyrimidine** follows a logical workflow to establish its identity, purity, and key physical properties before its use in further applications.



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## Sources

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